

An In-depth Technical Guide to N,N-Dimethylacetoacetamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: *N,N*-Dimethylacetoacetamide

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Introduction

N,N-Dimethylacetoacetamide (DMAA), systematically named N,N-Dimethyl-3-oxobutanamide, is a versatile organic compound with significant applications across various scientific and industrial sectors.[1][2] It is recognized for its role as a co-promoter in the production of unsaturated polyester resins, particularly in formulations for coatings and adhesives.[3] Furthermore, its utility extends to being an intermediate in the synthesis of pharmaceuticals, agrochemicals such as insecticides, and dyes.[1][4] This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols.

Chemical Structure

N,N-Dimethylacetoacetamide possesses a molecular formula of $C_6H_{11}NO_2$ and a molecular weight of approximately 129.16 g/mol.[5][6] The structure features a dimethylamino group attached to an acetoacetamide moiety.[1] Key structural characteristics include two carbonyl groups—an amide and a ketone—separated by a methylene bridge.[2]

Canonical SMILES: CC(=O)CC(=O)N(C)C[1]

InChI: InChI=1S/C6H11NO2/c1-5(8)4-6(9)7(2)3/h4H2,1-3H3[1]

Chemical and Physical Properties

N,N-Dimethylacetoacetamide is typically a clear, colorless to pale yellow liquid.^{[1][3]} It is soluble in water and other organic solvents.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	2044-64-6	^[1]
Molecular Formula	C ₆ H ₁₁ NO ₂	^[1]
Molecular Weight	129.16 g/mol	^[5]
Appearance	Clear, colorless to yellow liquid	^[1]
Boiling Point	105 °C (lit.)	
Melting Point	-55 °C	^[2]
Density	1.067 g/mL at 25 °C	
Flash Point	122 °C (251.6 °F) - closed cup	
Refractive Index (n _{20/D})	1.447	
pKa	12.82 ± 0.46 (Predicted)	^[1]
Solubility	Soluble in water	^[1]
Vapor Pressure	19.84 hPa at 25 °C	

Experimental Protocols

Synthesis of N,N-Dimethyl-3-oxobutanamide

A common method for the synthesis of **N,N-Dimethylacetoacetamide** involves the reaction of dimethylamine with diketene acetone adduct.^{[4][7]}

Materials:

- Dimethylamine (2.00 M solution)

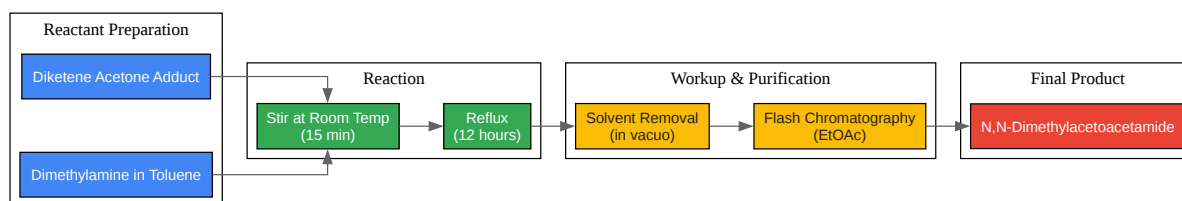
- Diketene acetone adduct
- Toluene
- Ethyl acetate (EtOAc) for purification

Procedure:

- In a reaction vessel, dissolve 5.00 ml of dimethylamine (2.00 M, 10.0 mmol, 2.0 eq.) in 15 ml of toluene.[\[4\]](#)
- Over a period of 5 minutes, add 0.670 ml of diketene acetone adduct (5.00 mmol, 1.0 eq.) dropwise to the solution.[\[4\]](#)
- Stir the resulting mixture at room temperature for 15 minutes.[\[4\]](#)
- Following the initial stirring, heat the mixture to reflux and continue stirring for 12 hours.[\[4\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.[\[4\]](#)
- Remove the toluene solvent under reduced pressure (in vacuo).[\[4\]](#)
- The crude product is then purified by flash chromatography (FC) using ethyl acetate as the eluent to yield N,N-dimethyl-3-oxobutanamide.[\[4\]](#)

Logical Workflow of Synthesis

The synthesis of **N,N-Dimethylacetoacetamide** can be visualized as a sequential process involving the reaction of starting materials, followed by a reaction period and subsequent purification.



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Caption: Synthesis workflow for **N,N-Dimethylacetoacetamide**.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **N,N-Dimethylacetoacetamide**.

- ¹H NMR Spectrum: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.[8]
- Mass Spectrum: The mass spectrum shows the fragmentation pattern of the molecule upon ionization, confirming its molecular weight.[6]
- IR Spectrum: The infrared spectrum reveals the presence of functional groups, such as the carbonyl groups of the amide and ketone.

For detailed spectral data and images, it is recommended to consult spectral databases such as the NIST WebBook or ChemicalBook.[6][8]

Safety and Handling

N,N-Dimethylacetoacetamide is considered to have low toxicity for usual industrial or commercial handling by trained personnel.[9] However, it can be irritating to the eyes and skin.[9] When handling this chemical, it is important to use appropriate personal protective equipment, including safety goggles and gloves.[10] The compound is stable under normal conditions and should be stored in a cool, dry, and well-ventilated area.[9][10] It is incompatible

with strong oxidizing agents.[9] In case of fire, use water, fog, mist, or carbon dioxide.[1] When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[1]

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